

An In-depth Technical Guide to the Physicochemical Properties of Oxime V

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxime V

Cat. No.: B1241110

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Oxime V, scientifically known as (NE)-N-[[4-(methoxymethyl)cyclohexa-1,4-dien-1-yl]methylidene]hydroxylamine, is an organic compound of interest in various chemical and pharmaceutical research areas. Its structural features, particularly the oxime functional group attached to a substituted cyclohexadiene ring, confer specific physicochemical properties that are crucial for its synthesis, handling, and potential applications. This technical guide provides a comprehensive overview of the core physicochemical properties of **Oxime V**, supported by experimental protocols and data presented for clarity and comparative analysis.

Due to the limited availability of specific experimental data for **Oxime V** in publicly accessible literature, this guide utilizes data from structurally similar aromatic aldoximes, such as benzaldehyde oxime, to provide representative values and protocols. This approach offers valuable insights for researchers working with **Oxime V** and related compounds.

Core Physicochemical Properties

The physicochemical properties of an active pharmaceutical ingredient (API) are fundamental to its formulation, delivery, and pharmacokinetic profile. The following tables summarize the key physicochemical data for **Oxime V** and its representative analogue, benzaldehyde oxime.

Table 1: Chemical Identification of Oxime V

Identifier	Value
IUPAC Name	(NE)-N-[[4-(methoxymethyl)cyclohexa-1,4-dien-1-yl]methylidene]hydroxylamine
CAS Number	59691-20-2
Molecular Formula	C ₉ H ₁₃ NO ₂
Molecular Weight	167.21 g/mol
Canonical SMILES	COCC1=CCC(=CC1)C=NO

Table 2: Physicochemical Data of Oxime V and a Representative Analogue

Property	Oxime V (Predicted/Computed)	Benzaldehyde Oxime (Experimental)
Melting Point	Data not available	30-33 °C[1]; 34-36 °C[2]
Boiling Point	Data not available	118-120 °C at 10 mmHg[3]; 123 °C at 28 torr[4]
Density	Data not available	1.11 g/cm ³ [4][5]
Water Solubility	Poorly soluble (general for oximes)[6]	Slightly soluble[1][4]
Solubility in Organic Solvents	Soluble in alcohols and ethers (general)	Soluble in ethanol and ether[1]
pKa	Data not available	11.37[4]
LogP (Octanol/Water)	0.8 (Computed)	1.75[7]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. The following section outlines a representative experimental protocol for the synthesis of an aromatic aldoxime, which can be adapted for the preparation of **Oxime V**.

Protocol 1: Synthesis of an Aromatic Aldoxime (e.g., Benzaldehyde Oxime)

This protocol describes the synthesis of benzaldehyde **oxime** via the condensation of benzaldehyde with hydroxylamine hydrochloride.

Materials:

- Benzaldehyde
- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)
- Sodium hydroxide (NaOH)
- Ethanol
- Water
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)
- Glacial acetic acid (optional, for pH adjustment)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Separatory funnel
- Beakers, graduated cylinders, and other standard laboratory glassware
- Rotary evaporator

Procedure:

- Preparation of the Reaction Mixture: In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve hydroxylamine hydrochloride (1.0 equivalent) in water.
- To this solution, add a solution of sodium hydroxide (1.1 equivalents) in water, dropwise, while stirring. Ensure the temperature is maintained below 20 °C.
- In a separate beaker, dissolve benzaldehyde (1.0 equivalent) in ethanol.
- Reaction: Add the ethanolic solution of benzaldehyde to the aqueous solution of hydroxylamine dropwise at room temperature with vigorous stirring.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up and Isolation: Upon completion of the reaction, pour the mixture into a separatory funnel containing diethyl ether and water.
- Separate the organic layer. Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude product.
- Purification: The crude benzaldehyde oxime can be purified by recrystallization from a suitable solvent system, such as ethanol/water or hexane/ethyl acetate, to yield the pure product.

Safety Precautions:

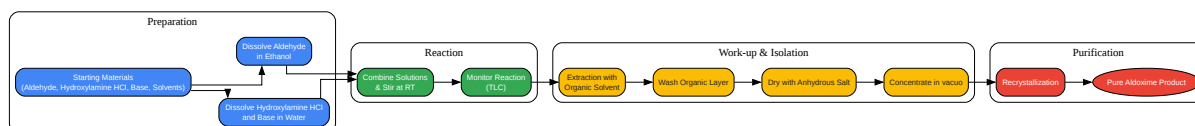
- All manipulations should be performed in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Benzaldehyde is a combustible liquid and an irritant.

- Hydroxylamine hydrochloride is corrosive and can be toxic if ingested or absorbed through the skin.
- Sodium hydroxide is a corrosive base.

Visualizations

Logical Workflow for Aromatic Aldoxime Synthesis

The following diagram illustrates the general workflow for the synthesis of an aromatic aldoxime, from starting materials to the purified product.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of an aromatic aldoxime.

Conclusion

This technical guide provides a foundational understanding of the physicochemical properties of **Oxime V**, leveraging data from structurally similar compounds due to the scarcity of specific experimental information for **Oxime V** itself. The tabulated data offers a quick reference for key parameters, while the detailed experimental protocol for a representative synthesis provides a practical starting point for researchers. The provided workflow diagram visually summarizes the synthetic process. It is anticipated that this guide will serve as a valuable resource for scientists and professionals in the field of drug development and chemical research, facilitating further investigation and application of **Oxime V** and related molecules. Further experimental

validation of the physicochemical properties of **Oxime V** is highly encouraged to build upon this foundational knowledge.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzaldoxime | 932-90-1 [chemicalbook.com]
- 2. (E)-Benzaldehyde oxime 97 mixture of cis and trans, (Z)-Benzaldehyde oxime 6 622-31-1 [sigmaaldrich.com]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. Benzaldehyde oxime(932-90-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. Benzaldehyde oxime CAS 932-90-1 | 820234 [merckmillipore.com]
- 6. Oxime - Wikipedia [en.wikipedia.org]
- 7. syn-benzaldehyde oxime [stenutz.eu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Oxime V]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1241110#physicochemical-properties-of-oxime-v]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com